

# Application of Leucoindigo in Dye-Sensitized Solar Cells: Application Notes and Protocols

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## Compound of Interest

Compound Name: Indigo White

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## Introduction

Leucoindigo, the reduced and soluble form of the vibrant blue indigo dye, has garnered theoretical interest as a potential photosensitizer in dye-sensitized solar cells (DSSCs). Computational studies, primarily based on Density Functional Theory (DFT), suggest that leucoindigo possesses electronic properties that could make it a viable, low-cost, and environmentally friendly alternative to conventional ruthenium-based dyes.<sup>[1]</sup> However, it is crucial to note that extensive experimental research and quantitative performance data on the direct application of leucoindigo in DSSCs are currently limited in published scientific literature. Most experimental work has focused on indigo itself, which has demonstrated modest efficiencies.<sup>[2]</sup>

This document provides a comprehensive overview of the theoretical potential of leucoindigo in DSSCs, proposed experimental protocols for the fabrication and characterization of leucoindigo-sensitized solar cells, and the underlying principles of its potential operation. The protocols provided are adapted from established methodologies for organic dye-sensitized solar cells and should be considered a starting point for further research and optimization.

## Theoretical Potential of Leucoindigo in DSSCs

DFT studies have indicated that leucoindigo has a non-planar structure and its absorption wavelength is shorter than that of indigo.<sup>[1]</sup> The Highest Occupied Molecular Orbital (HOMO)

and Lowest Unoccupied Molecular Orbital (LUMO) energy levels of leucoindigo are theoretically suitable for electron injection into the conduction band of titanium dioxide (TiO<sub>2</sub>) and subsequent regeneration by the electrolyte in a typical DSSC setup. The density of electrons at the LUMO level extends to the anchoring groups, which is a favorable characteristic for efficient electron transfer.[1] These computational findings suggest that leucoindigo could function as an effective photosensitizer, capturing light energy and initiating the process of electricity generation.

## Data Presentation: Photovoltaic Performance

As of the current literature, there is a notable absence of specific quantitative performance data for DSSCs sensitized solely with leucoindigo. Research has reported on the performance of indigo-based DSSCs, which provides some context. For instance, a DSSC co-sensitized with betanin and indigo showed an average efficiency of  $0.655 \pm 0.019\%$ . [2] In a comparative study, indigo-sensitized solar cells demonstrated a lower power conversion efficiency of  $0.060 \pm 0.004\%$  compared to lawsone-based cells ( $0.311 \pm 0.034\%$ ). [2] Another study mentioned a very low conversion efficiency of approximately 0.038% for a DSSC sensitized with a mixture of curcumin and indigo. [1]

The following table summarizes the reported performance of DSSCs using indigo, which may serve as a preliminary benchmark for future studies on leucoindigo.

Dye Composition	Open-Circuit Voltage (Voc) (V)	Short-Circuit Current Density (Jsc) (mA/cm <sup>2</sup> )	Fill Factor (FF)	Power Conversion Efficiency (PCE) (%)	Reference
Betanin/Indigo Co-sensitized	-	-	-	$0.655 \pm 0.019$	[2]
Indigo	-	-	-	$0.060 \pm 0.004$	[2]
Curcumin/Indigo Mixture	-	-	-	~0.038	[1]

## Experimental Protocols

The following are proposed protocols for the preparation of leucoindigo and the fabrication of a leucoindigo-sensitized solar cell. These are based on general procedures for organic DSSCs and will require optimization for this specific application.

### Protocol 1: Preparation of Leucoindigo Solution

Leucoindigo is the reduced, soluble form of indigo. The preparation of a stable leucoindigo solution for sensitization is a critical step.

Materials:

- Indigo powder
- Sodium dithionite ( $\text{Na}_2\text{S}_2\text{O}_4$ )
- Sodium hydroxide ( $\text{NaOH}$ )
- Distilled water
- Ethanol
- Suitable organic solvent for dye solution (e.g., N,N-dimethylformamide (DMF) or a mixture of acetonitrile and tert-butanol)

Procedure:

- **Preparation of Alkaline Reducing Solution:** Prepare a solution of sodium hydroxide in distilled water. In a separate container, dissolve sodium dithionite in distilled water.
- **Reduction of Indigo:** In a reaction vessel, create a slurry of indigo powder in water. While stirring, add the sodium hydroxide solution, followed by the dropwise addition of the sodium dithionite solution. The deep blue color of the indigo suspension should change to a clear, yellowish-green solution, indicating the formation of leucoindigo.
- **Isolation and Purification (Optional):** The leucoindigo salt can be precipitated from the solution and purified if necessary.

- Preparation of Sensitizing Solution: Dissolve the prepared leucoindigo in a suitable deoxygenated organic solvent to the desired concentration (e.g., 0.3-0.5 mM). This solution should be freshly prepared and used in an inert atmosphere to prevent re-oxidation to indigo.

## Protocol 2: Fabrication of Leucoindigo-Sensitized Solar Cell

This protocol outlines the assembly of a DSSC using the prepared leucoindigo solution.

Materials and Equipment:

- Fluorine-doped Tin Oxide (FTO) coated glass substrates
- Titanium dioxide ( $\text{TiO}_2$ ) paste (e.g., P25)
- Leucoindigo sensitizing solution
- Platinum catalyst solution (e.g.,  $\text{H}_2\text{PtCl}_6$  in isopropanol)
- Iodide/triiodide ( $\text{I}^-/\text{I}_3^-$ ) electrolyte solution
- Surlyn® or other suitable sealant
- Screen printer or doctor blade
- Furnace
- Sonicator
- Solar simulator
- Potentiostat/Galvanostat

Procedure:

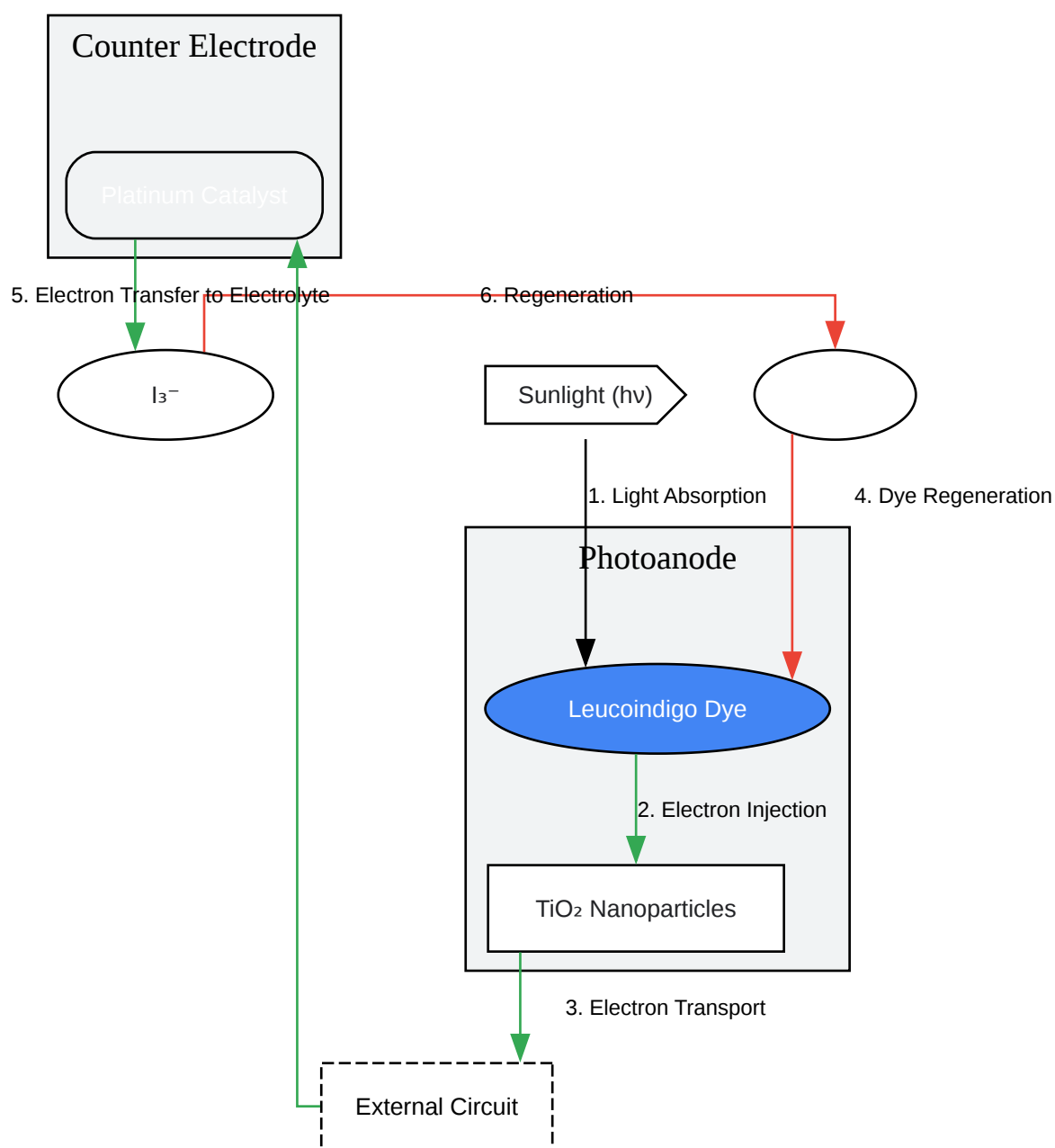
- Preparation of the Photoanode ( $\text{TiO}_2$  Electrode):

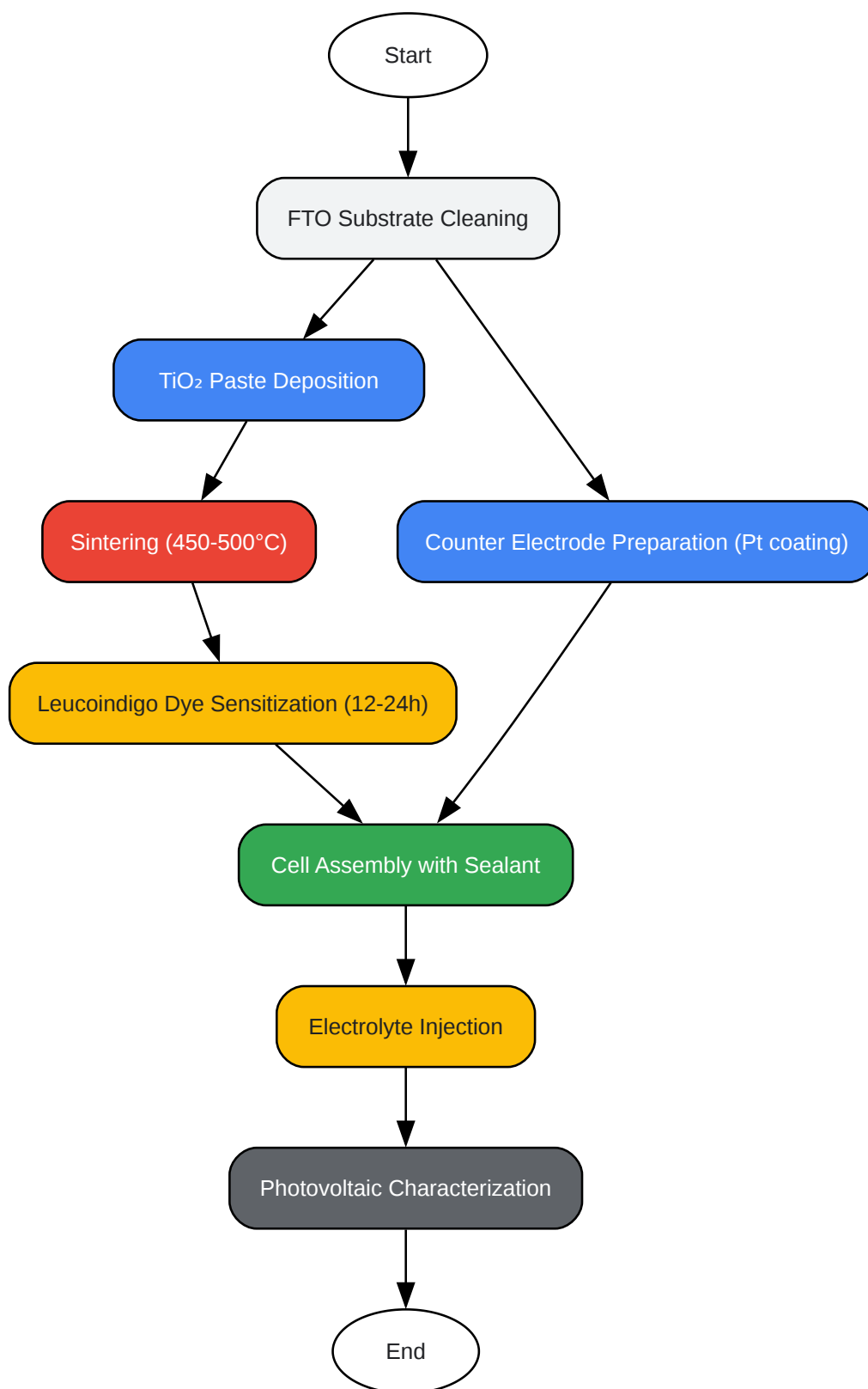
- Clean the FTO glass substrates by sonicating sequentially in detergent, deionized water, acetone, and isopropanol.
- Apply a uniform layer of  $\text{TiO}_2$  paste onto the conductive side of an FTO substrate using a screen printer or the doctor blade technique.
- Sinter the  $\text{TiO}_2$ -coated substrate in a furnace at  $450\text{--}500^\circ\text{C}$  for 30 minutes to ensure good particle necking and adhesion.
- Allow the photoanode to cool to approximately  $80^\circ\text{C}$  before dye sensitization.
- Dye Sensitization:
  - Immerse the warm  $\text{TiO}_2$  photoanode into the freshly prepared leucoindigo solution in a sealed, dark container to prevent light exposure and oxidation.
  - Allow the photoanode to soak for 12-24 hours to ensure adequate dye loading.
  - After sensitization, gently rinse the photoanode with the solvent used for the dye solution to remove any non-adsorbed leucoindigo molecules.
- Preparation of the Counter Electrode:
  - Clean a second FTO glass substrate as described in step 1.
  - Apply a thin layer of the platinum catalyst solution to the conductive side of the FTO glass.
  - Heat the substrate to approximately  $400^\circ\text{C}$  to deposit a transparent and catalytically active platinum layer.
- Assembly of the Solar Cell:
  - Place a sealant gasket (e.g., Surlyn®) around the  $\text{TiO}_2$  layer on the photoanode.
  - Place the counter electrode on top of the photoanode, with the conductive sides facing each other.

- Heat the assembly on a hot plate at around 100-120°C while applying gentle pressure to seal the cell.
- Electrolyte Injection:
  - Introduce the iodide/triiodide electrolyte into the cell through pre-drilled holes in the counter electrode.
  - Seal the holes with a small piece of sealant and a coverslip.

## Mandatory Visualizations

### Working Principle of a Leucoindigo-Based DSSC





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